

# An In-depth Technical Guide to 4-Biphenylsulfonic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *4-Biphenylsulfonic acid*

Cat. No.: *B146851*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical characterization of **4-Biphenylsulfonic acid**. The information is intended to support research, development, and quality control activities involving this compound.

## Chemical Identity and Physical Properties

**4-Biphenylsulfonic acid**, also known as 4-phenylbenzenesulfonic acid, is an organic compound characterized by a biphenyl group functionalized with a sulfonic acid moiety. It is a white to off-white solid that is soluble in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of **4-Biphenylsulfonic Acid**

Property	Value	Source
CAS Number	2113-68-0	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub> S	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	234.27 g/mol	<a href="#">[6]</a>
Melting Point	135-138 °C	<a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[2]</a> <a href="#">[3]</a>
Predicted Density	1.319 ± 0.06 g/cm <sup>3</sup>	<a href="#">[3]</a>
Predicted pKa	-0.61 ± 0.50	<a href="#">[3]</a>
InChIKey	XDTYUYVIGLIFCW- UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[6]</a>
Canonical SMILES	C1=CC=C(C=C1)C2=CC=C(C=C2)S(=O)(=O)O	<a href="#">[6]</a>

## Chemical Structure

The structure of **4-Biphenylsulfonic acid** consists of two phenyl rings directly linked, forming a biphenyl core. A sulfonic acid group (-SO<sub>3</sub>H) is attached to the 4-position of one of the phenyl rings. The presence of both the hydrophobic biphenyl group and the hydrophilic sulfonic acid group gives the molecule amphiphilic properties.

A logical workflow for the structural elucidation and characterization of **4-Biphenylsulfonic acid** is presented below.

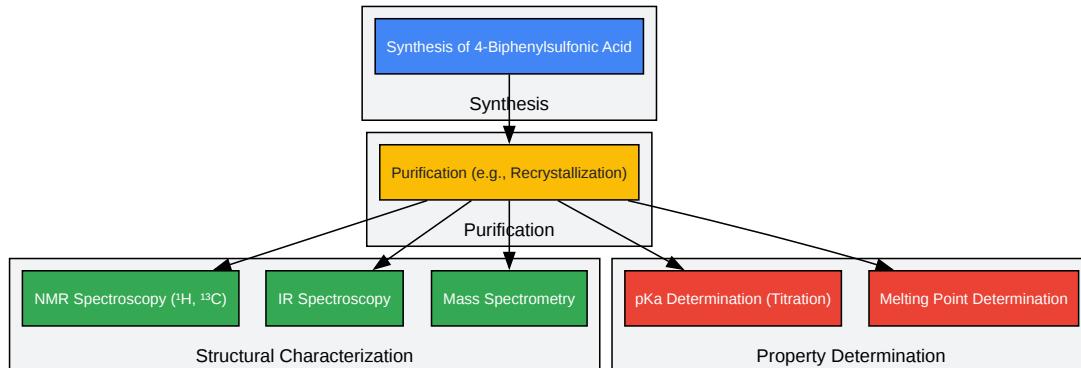


Figure 1. Characterization Workflow

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Figure 1. Characterization Workflow

## Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of **4-Biphenylsulfonic acid**.

Table 2: Summary of Spectroscopic Data

Technique	Key Features
<sup>1</sup> H NMR	Signals corresponding to the aromatic protons of the biphenyl rings.
<sup>13</sup> C NMR	Resonances for the twelve carbon atoms of the biphenyl scaffold, including the carbon attached to the sulfonic acid group.
IR Spectroscopy	Characteristic absorption bands for O-H stretching of the sulfonic acid, S=O stretching, and C-H and C=C stretching of the aromatic rings.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (234.27 m/z). [6]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **4-Biphenylsulfonic acid** are provided below. These are representative methods based on standard organic chemistry techniques.

### Synthesis of 4-Biphenylsulfonic Acid by Sulfonation of Biphenyl

A plausible synthetic route to **4-Biphenylsulfonic acid** is the direct sulfonation of biphenyl.

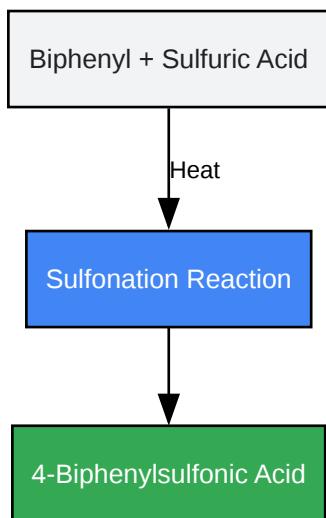


Figure 2. Synthesis via Sulfonation

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Figure 2. Synthesis via Sulfonation

Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add biphenyl (1 equivalent).
- Reagent Addition: Slowly add concentrated sulfuric acid (excess) to the flask while stirring.
- Reaction: Heat the reaction mixture to 80-100 °C and maintain this temperature for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and carefully pour it into ice-water.
- Isolation: The product will precipitate out of the solution. Collect the solid by vacuum filtration and wash with cold water.

- Purification: Recrystallize the crude product from a suitable solvent system (e.g., water or ethanol-water mixture) to obtain pure **4-Biphenylsulfonic acid**.

## Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **4-Biphenylsulfonic acid** in a suitable deuterated solvent (e.g., D<sub>2</sub>O or DMSO-d<sub>6</sub>) in an NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to obtain optimal resolution.
- <sup>1</sup>H NMR Acquisition: Acquire the <sup>1</sup>H NMR spectrum using standard parameters. A typical acquisition might involve a 90° pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- <sup>13</sup>C NMR Acquisition: Acquire the <sup>13</sup>C NMR spectrum. This will likely require a larger number of scans than the <sup>1</sup>H spectrum due to the lower natural abundance of <sup>13</sup>C. A proton-decoupled sequence is typically used.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
- Spectral Analysis: Integrate the peaks in the <sup>1</sup>H NMR spectrum to determine the relative number of protons. Analyze the chemical shifts and coupling patterns in both the <sup>1</sup>H and <sup>13</sup>C spectra to confirm the structure of the biphenyl rings and the position of the sulfonic acid group.

## Characterization by Infrared (IR) Spectroscopy

FTIR Spectroscopy Protocol:

- Sample Preparation: Prepare the sample using a suitable technique. For a solid sample, this can be done by creating a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory.

- KBr Pellet: Mix a small amount of the sample with dry KBr powder and press it into a thin, transparent pellet.
- ATR: Place a small amount of the solid sample directly onto the ATR crystal.
- Background Spectrum: Acquire a background spectrum of the empty sample compartment (or the clean ATR crystal) to subtract atmospheric and instrumental interferences.
- Sample Spectrum: Acquire the IR spectrum of the sample over the desired wavenumber range (typically 4000-400  $\text{cm}^{-1}$ ).
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in **4-Biphenylsulfonic acid**, such as the broad O-H stretch of the sulfonic acid, the strong S=O stretches, and the aromatic C-H and C=C stretches.

## Characterization by Mass Spectrometry (MS)

Mass Spectrometry Protocol:

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- Ionization: Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is often suitable for polar molecules like sulfonic acids.
- Mass Analysis: Acquire the mass spectrum, scanning a relevant mass-to-charge ( $m/z$ ) range.
- Data Analysis: Identify the molecular ion peak ( $[\text{M}-\text{H}]^-$  in negative ion mode or  $[\text{M}+\text{H}]^+$  in positive ion mode) to confirm the molecular weight of the compound. Analyze the fragmentation pattern to gain further structural information.

## Determination of pKa by Potentiometric Titration

Potentiometric Titration Protocol:

- Sample Preparation: Accurately weigh a known amount of **4-Biphenylsulfonic acid** and dissolve it in a known volume of deionized water.

- **Titration Setup:** Place the solution in a beaker with a magnetic stirrer. Calibrate a pH electrode and immerse it in the solution.
- **Titration:** Slowly add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, known increments using a burette.
- **Data Collection:** Record the pH of the solution after each addition of the titrant.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point of the titration curve. For a strong acid like **4-Biphenylsulfonic acid**, the initial pH will be very low, and the equivalence point will be sharp.

## Conclusion

This technical guide has detailed the key chemical properties, structural features, and analytical characterization methods for **4-Biphenylsulfonic acid**. The provided tables and experimental protocols offer a practical resource for scientists and researchers working with this compound. Adherence to these methodologies will ensure the accurate identification, purity assessment, and utilization of **4-Biphenylsulfonic acid** in various scientific applications.

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